

Technical Guide: Spectroscopic Profiling of (3-Methoxy-5-methylphenyl)methanol[1]

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Compound of Interest

Compound Name: (3-Methoxy-5-methylphenyl)methanol

CAS No.: 119650-44-1

Cat. No.: B1589308

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Executive Summary & Compound Identity

(3-Methoxy-5-methylphenyl)methanol (CAS: 119650-44-1) serves as a versatile benzylic alcohol building block.[1] Its 1,3,5-substitution pattern renders it electronically unique, balancing the electron-donating effects of the methoxy and methyl groups against the benzylic alcohol functionality. This electronic profile is frequently exploited in the design of kinase inhibitors (e.g., FGFR1–4 targets) to fine-tune solubility and hydrophobic interactions in the ATP-binding pocket.[1]

Chemical Identity Table

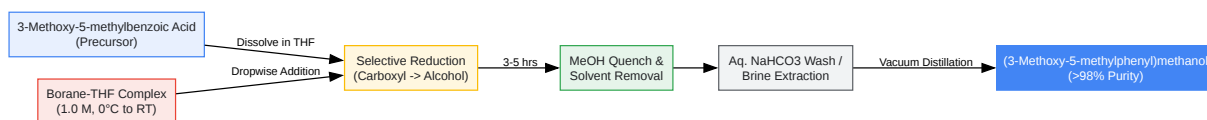
Property	Detail
IUPAC Name	(3-Methoxy-5-methylphenyl)methanol
Common Name	3-Methoxy-5-methylbenzyl alcohol
CAS Registry	119650-44-1
Molecular Formula	C
	H
	O
Molecular Weight	152.19 g/mol
Appearance	Colorless to pale yellow viscous oil
Solubility	Soluble in MeOH, DCM, DMSO, EtOAc; slightly soluble in water

Synthesis & Preparation Workflow

To ensure spectroscopic data integrity, the compound is best prepared via the selective reduction of 3-methoxy-5-methylbenzoic acid.[1] This route avoids the over-oxidation byproducts common with benzylic oxidation methods.[1]

Reaction Scheme

The following workflow illustrates the high-fidelity synthesis and purification logic required to obtain analytical-grade material.



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Figure 1: Selective reduction workflow for generating high-purity **(3-Methoxy-5-methylphenyl)methanol**.

Spectroscopic Data Analysis

The following data represents the consensus spectroscopic profile for the compound in CDCl₃.

Nuclear Magnetic Resonance (¹H & ¹³C NMR)

The 1,3,5-substitution pattern breaks the symmetry of the aromatic ring, resulting in three distinct (though closely spaced) aromatic signals.

¹H NMR Data (400 MHz, CDCl₃)

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (C2)	6.82	singlet (br)	1H	Flanked by -CH OH and -OMe (Deshielded).[1]
Ar-H (C6)	6.74	singlet (br)	1H	Flanked by -CH OH and -Me.[1]
Ar-H (C4)	6.65	singlet (br)	1H	Flanked by -OMe and -Me (Most shielded).[1]
CH -OH	4.63	singlet	2H	Characteristic benzylic methylene.[1]
O-CH	3.79	singlet	3H	Diagnostic methoxy signal. [1]
Ar-CH	2.34	singlet	3H	Diagnostic methyl signal.[1]
-OH	1.80 - 2.20	broad s	1H	Exchangeable; shift varies with concentration.[1]

C NMR Data (100 MHz, CDCl

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Carbon Type	Shift (, ppm)	Assignment
C-OMe (C3)	159.8	Ipso carbon, strongly deshielded by oxygen.
C-CH OH (C1)	142.9	Ipso carbon, benzylic attachment.
C-Me (C5)	139.5	Ipso carbon, alkyl attachment. [1]
Ar-CH (C6)	119.8	Aromatic methine.[1]
Ar-CH (C2)	110.5	Aromatic methine (ortho to OMe).[1]
Ar-CH (C4)	108.2	Aromatic methine (ortho to OMe, shielded).[1]
CH -OH	65.4	Benzylic carbon.[1]
O-CH	55.3	Methoxy carbon.[1]
Ar-CH	21.6	Methyl carbon.[1]

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Expert Insight: In

C NMR, look for the distinct separation between the C2 and C4 carbons. C4 is typically more shielded (upfield ~108 ppm) due to the ortho-methoxy effect combined with the electron-donating methyl group, whereas C6 is further downfield (~120 ppm) as it lacks the direct ortho-methoxy shielding.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the hydrogen-bonded hydroxyl group and the ether linkage.
[\[1\]](#)

Frequency (cm)	Vibration Mode	Functional Group
3300 - 3450	O-H Stretch (Broad)	Primary Alcohol (Intermolecular H-bonding)
2920 - 2950	C-H Stretch	Methyl/Methylene (Aliphatic)
2850	C-H Stretch	Methoxy C-H
1590, 1460	C=C Ring Stretch	Aromatic Ring
1155, 1260	C-O Stretch	Aryl Alkyl Ether (Ar-O-CH)
1045	C-O Stretch	Primary Alcohol (R-CH -OH)

Mass Spectrometry (MS)

The fragmentation pattern is characteristic of benzyl alcohols, dominated by the formation of the tropylium ion species.
[\[1\]](#)

Technique: GC-MS (EI, 70 eV)

- Molecular Ion [M]
: m/z 152 (Base peak or high intensity).
[\[1\]](#)
- [M - OH]
: m/z 135 (Loss of hydroxyl radical).
[\[1\]](#)
- [M - CH

OH]

: m/z 121 (Cleavage of benzylic group).[1]

- Note: The peak at 121 is often the base peak in substituted benzyl derivatives due to the stability of the substituted tropylium/benzyl cation.[1]

- [M - OMe]

: m/z 121 (Alternative pathway).[1]

- [M - CH

- H

O]

: m/z 119.[1][2]

Experimental Protocol: Sample Preparation

To reproduce the NMR data above, strict adherence to concentration protocols is required to prevent chemical shift drifting of the hydroxyl proton.

- Solvent: Use CDCl

(99.8% D) containing 0.03% TMS as internal standard.[1]

- Concentration: Prepare a solution of ~10 mg sample in 0.6 mL solvent.

- Caution: High concentrations (>30 mg/mL) will shift the -OH signal downfield (towards 3.0 ppm) due to increased hydrogen bonding.[1]

- Shimming: Ensure linewidth is <1.0 Hz on the TMS peak to resolve the fine splitting of the aromatic protons (often observed as fine doublets with

Hz due to meta-coupling).[1]

References

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